

# In-Depth Technical Guide to Deuterium-Labeled L-Cysteine: Structure and Stability

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## Compound of Interest

Compound Name: *L-Cysteine-d3*

Cat. No.: B15088576

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure and stability of deuterium-labeled L-Cysteine, a critical tool in various research and development applications, including metabolic tracing, pharmacokinetic studies, and as an internal standard in mass spectrometry.

## Chemical Structure of Deuterium-Labeled L-Cysteine

L-Cysteine can be labeled with deuterium at several positions. The specific placement of the deuterium atoms is crucial for the intended application. Below are the common deuterated forms of L-Cysteine.

## Commonly Available Deuterium-Labeled L-Cysteine Isotopologues

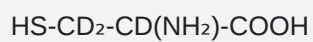
Compound Name	Molecular Formula	CAS Number	Positions of Deuterium Labeling
L-Cysteine-3,3-d2	C <sub>3</sub> H <sub>5</sub> D <sub>2</sub> NO <sub>2</sub> S	130633-02-2	Two deuterium atoms on the β-carbon (C3)
L-Cysteine-2,3,3-d3	C <sub>3</sub> H <sub>4</sub> D <sub>3</sub> NO <sub>2</sub> S	214782-32-8	One deuterium atom on the α-carbon (C2) and two on the β-carbon (C3)
L-Cysteine-d2	C <sub>3</sub> H <sub>5</sub> D <sub>2</sub> NO <sub>2</sub> S	130633-02-2	Specific positions can vary, but commonly refers to L-Cysteine-3,3-d2

It is imperative for researchers to verify the exact labeling pattern from the supplier's certificate of analysis.

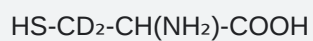
## Chemical Structure Diagrams

The following diagrams illustrate the structures of unlabeled and two common deuterated forms of L-Cysteine.

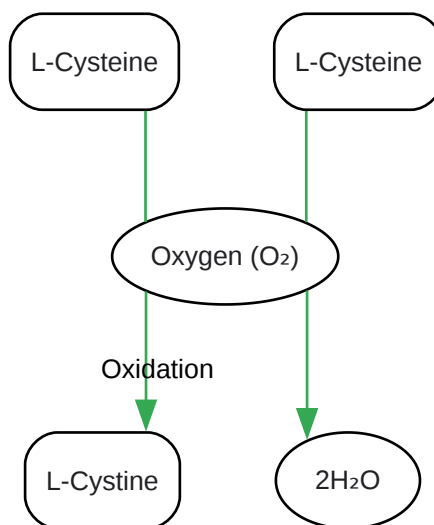
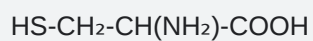
L-Cysteine-2,3,3-d3

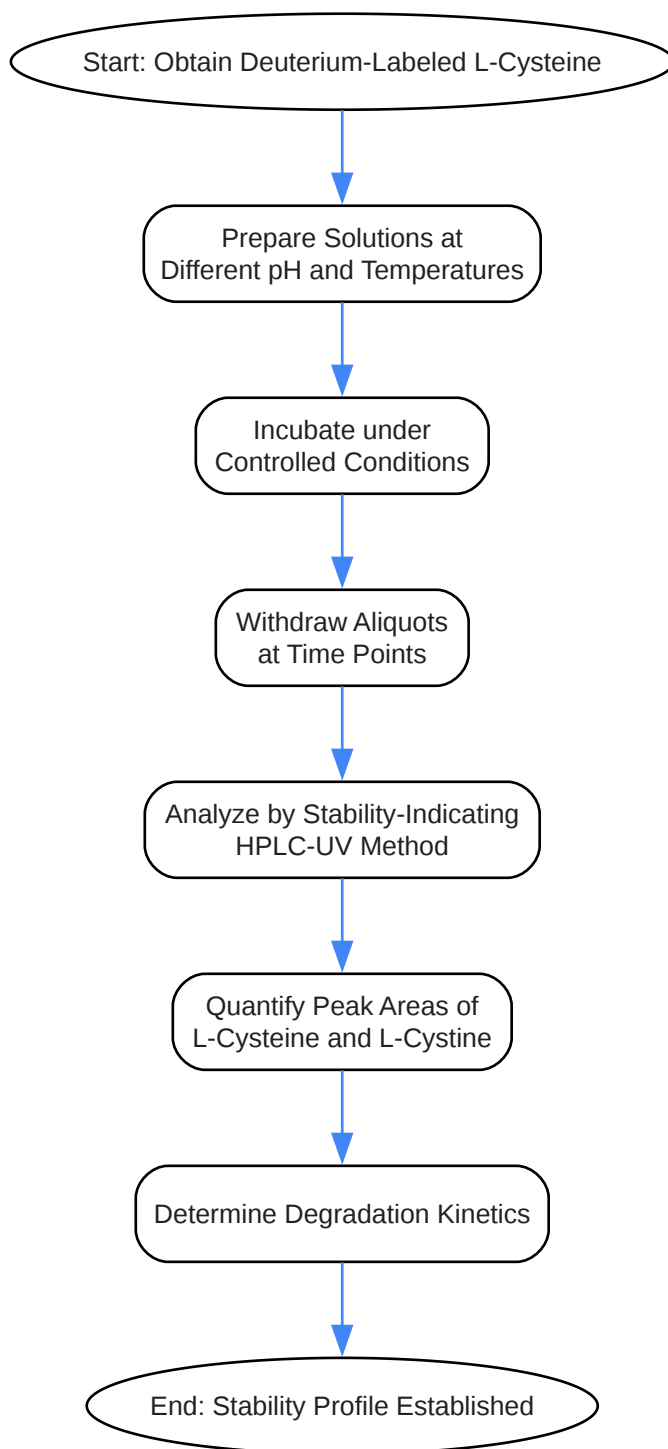


L-Cysteine-3,3-d2



L-Cysteine





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